MeDeMo Java runtime environment problems

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Compound of Interest	
Compound Name:	Medemo
Cat. No.:	B1202298

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MeDeMo Technical Support Center

Welcome to the **MeDeMo** Technical Support Center. This guide is designed to assist researchers, scientists, and drug development professionals in troubleshooting common issues with the **MeDeMo** Java runtime environment.

Frequently Asked Questions (FAQs)

Q1: What are the minimum Java runtime environment requirements for **MeDeMo**?

A1: **MeDeMo** requires a specific version of the Java Runtime Environment (JRE) to function correctly. Using an unsupported version is a common source of errors. Please ensure your environment meets the specifications outlined in the table below.

Q2: I'm seeing a "Fatal Error has been detected by the Java Runtime Environment" message. What should I do?

A2: This is a generic error indicating a critical issue within the Java Virtual Machine (JVM). Common causes include outdated graphics drivers, mod conflicts (if applicable to your **MeDeMo** setup), or corrupted Java installations. We recommend updating your graphics drivers and performing a clean installation of the required Java version.

Q3: The application won't start and I get a "Java Runtime Environment is missing or out of date" error.

A3: This error indicates that **MeDeMo** cannot locate the required Java installation or the installed version is incorrect. You may need to manually specify the Java path in the **MeDeMo** configuration or reinstall the correct JRE version.[1][2]

Q4: How do I resolve a java.lang.UnsupportedClassVersionError?

A4: This error means the **MeDeMo** software was compiled with a newer version of Java than the one you are using to run it. You must upgrade your Java Runtime Environment to the version specified in the system requirements.

Troubleshooting Guides

Issue 1: Incorrect Java Version

A common problem is using a version of Java that is not compatible with **MeDeMo**.

Symptoms:

- java.lang.UnsupportedClassVersionError

- Application fails to launch without a specific error message.

- Unexpected crashes during operation.

Resolution Protocol:

- Verify Installed Java Version:

  - Open a command prompt or terminal.

  - Execute the command: java -version

  - Compare the output with the **MeDeMo** requirements.

- Install the Correct Java Version:

  - If the incorrect version is installed, uninstall it to avoid conflicts.

- Download the recommended Java Development Kit (JDK) from a reputable source. We recommend builds from adoptium.net.[3]

- Follow the installation instructions for your operating system.

- Configure **MeDeMo** to Use the Correct Java Version:

  - Some systems may have multiple Java versions installed. You may need to edit the **MeDeMo** startup script or configuration file to point to the correct Java executable.

Issue 2: Insufficient Memory Allocation

MeDeMo may require more memory than is allocated to the Java Virtual Machine by default, especially when processing large datasets.

Symptoms:

- java.lang.OutOfMemoryError: Java heap space

- Slow performance or application freezes.

Resolution Protocol:

- Determine Appropriate Heap Size:

  - The required memory will depend on your specific use case. Refer to the table below for general guidelines.

- Modify the JVM Startup Parameters:

  - Locate the **MeDeMo** startup script (e.g., run.bat or run.sh).

  - Add or modify the -Xmx and -Xms parameters to set the maximum and initial heap size, respectively. For example, to set a maximum heap size of 16 gigabytes, you would use -Xmx16g.

Data and System Requirements

Java Version and Memory Allocation

MeDeMo Version	Required Java Version	Recommended Minimum RAM	Recommended Maximum Heap Size (-Xmx)
2.x	Java 17 LTS (64-bit) [3]	8 GB	4g
2.x with large datasets	Java 17 LTS (64-bit) [3]	16 GB	12g
3.x	Java 17 LTS (64-bit) [3]	16 GB	8g
3.x with large datasets	Java 17 LTS (64-bit) [3]	32 GB	24g

Experimental Protocols & Workflows

Protocol: Clean Installation of Java Runtime Environment

A corrupted or incomplete Java installation can cause numerous issues. A clean installation ensures all necessary components are in place.

Methodology:

- Uninstall Existing Java Versions:

  - Windows: Use the "Add or remove programs" feature in the Control Panel to uninstall all versions of Java.

  - macOS/Linux: Follow the specific instructions for your operating system to remove existing JDK/JRE installations.

- Download the Recommended JDK:

  - Navigate to a trusted source for OpenJDK builds, such as adoptium.net.

  - Select the required Java version (e.g., 17 LTS) and your operating system. Ensure you download the 64-bit version.[3]
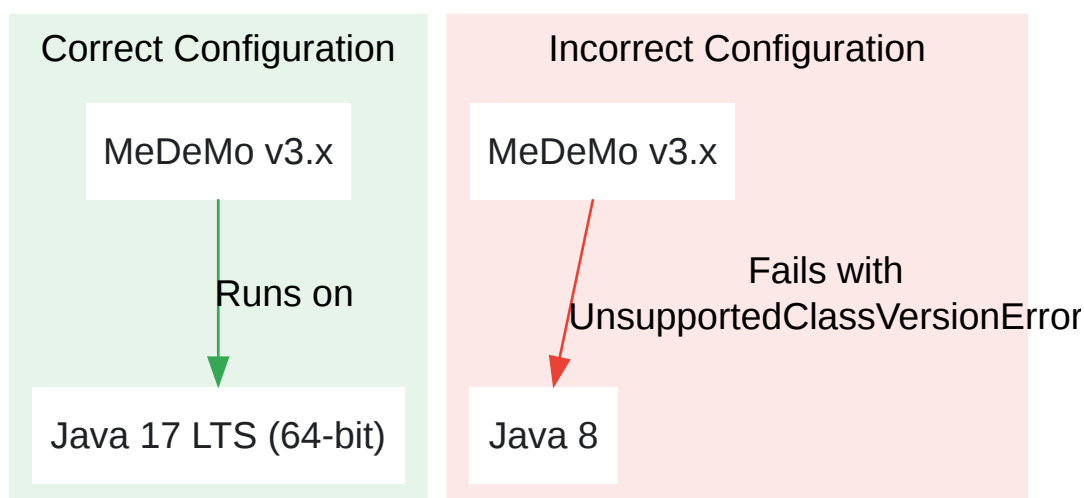
- Install the JDK:

  - Run the installer and follow the on-screen instructions. It is recommended to select the option to set the JAVA_HOME environment variable.

- Verify the Installation:

  - Open a new command prompt or terminal and run java -version.

  - The output should now display the correct, newly installed version.

Visualizations
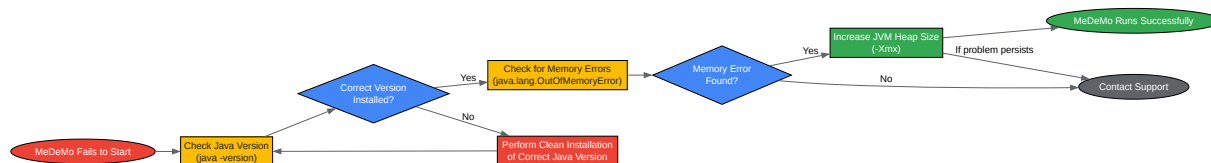
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Caption: A workflow for troubleshooting common **MeDeMo** Java startup issues.

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Correct Configuration

MeDeMo v3.x

Runs on

Java 17 LTS (64-bit)

Incorrect Configuration

MeDeMo v3.x

Fails with UnsupportedClassVersionError

Java 8

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Caption: The relationship between **MeDeMo** version and Java compatibility.

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